

Application Note: NMR Characterization of Venetoclax N-oxide

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Compound of Interest

Compound Name: Venetoclax N-oxide

Cat. No.: B11930834

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Venetoclax is a potent and selective inhibitor of the B-cell lymphoma 2 (BCL-2) protein, a key regulator of apoptosis. It is approved for the treatment of various hematological malignancies. [1][2][3][4] During the manufacturing process, storage, or under oxidative stress conditions, impurities and degradation products of active pharmaceutical ingredients (APIs) can form.[5] One such potential impurity of Venetoclax is its N-oxide derivative, formed by the oxidation of one of the nitrogen atoms in the piperazine ring. The formation of N-oxides is a common metabolic pathway for drugs containing tertiary amine functionalities. Thorough characterization of such impurities is crucial for ensuring the safety and efficacy of the drug product. Nuclear Magnetic Resonance (NMR) spectroscopy is a powerful analytical technique for the unambiguous structure elucidation of these related substances. This application note provides a detailed protocol for the NMR characterization of **Venetoclax N-oxide**.

Data Presentation

The following tables summarize the ^1H and ^{13}C NMR chemical shift data for Venetoclax and **Venetoclax N-oxide** in DMSO- d_6 . The introduction of the oxygen atom at the nitrogen of the piperazine ring leads to a characteristic downfield shift of the neighboring protons and carbons.

Table 1: ^{13}C NMR Chemical Shift Comparison of Venetoclax and **Venetoclax N-oxide**

Carbon Position	Venetoclax (δ ppm)	Venetoclax N-oxide (δ ppm)	$\Delta\delta$ (ppm)
15-CH ₂	59.6	70.0	+10.4
16-CH ₂	52.0	61.2	+9.2
19-CH ₂	52.0	59.7	+7.7
Data sourced from a 2023 study on Venetoclax impurities.			

Table 2: ¹H NMR Chemical Shift Comparison of Venetoclax and **Venetoclax N-oxide**

Proton Position	Venetoclax (δ ppm)	Venetoclax N-oxide (δ ppm)	$\Delta\delta$ (ppm)
Piperazine CH ₂	2.14	2.40	+0.26
This represents a notable downfield shift for the protons on the piperazine ring upon N-oxidation.			

Experimental Protocols

1. Synthesis of **Venetoclax N-oxide**

This protocol is adapted from the synthesis described in the literature for generating a reference standard of **Venetoclax N-oxide**.

- Materials:
 - Venetoclax
 - meta-Chloroperoxybenzoic acid (m-CPBA)

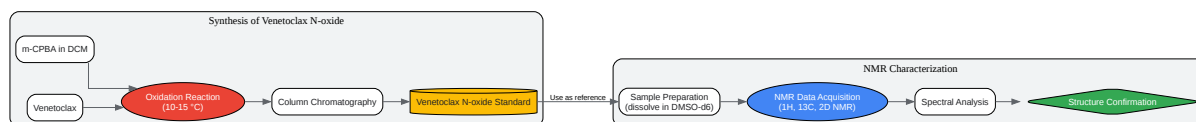
- Dichloromethane (DCM)
- Deionized water
- Standard laboratory glassware and stirring equipment
- Procedure:
 - Dissolve Venetoclax in dichloromethane (DCM).
 - Cool the solution to 10–15 °C.
 - Slowly add m-CPBA to the stirred solution.
 - Monitor the reaction progress using thin-layer chromatography (TLC) or high-performance liquid chromatography (HPLC).
 - Upon completion, quench the reaction with an appropriate reducing agent (e.g., sodium thiosulfate solution).
 - Wash the organic layer with a saturated sodium bicarbonate solution and then with brine.
 - Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
 - Purify the crude product using column chromatography to isolate **Venetoclax N-oxide**.

2. NMR Sample Preparation and Data Acquisition

- Materials:
 - **Venetoclax N-oxide** reference standard
 - Deuterated dimethyl sulfoxide (DMSO-d₆)
 - NMR tubes
- Procedure:

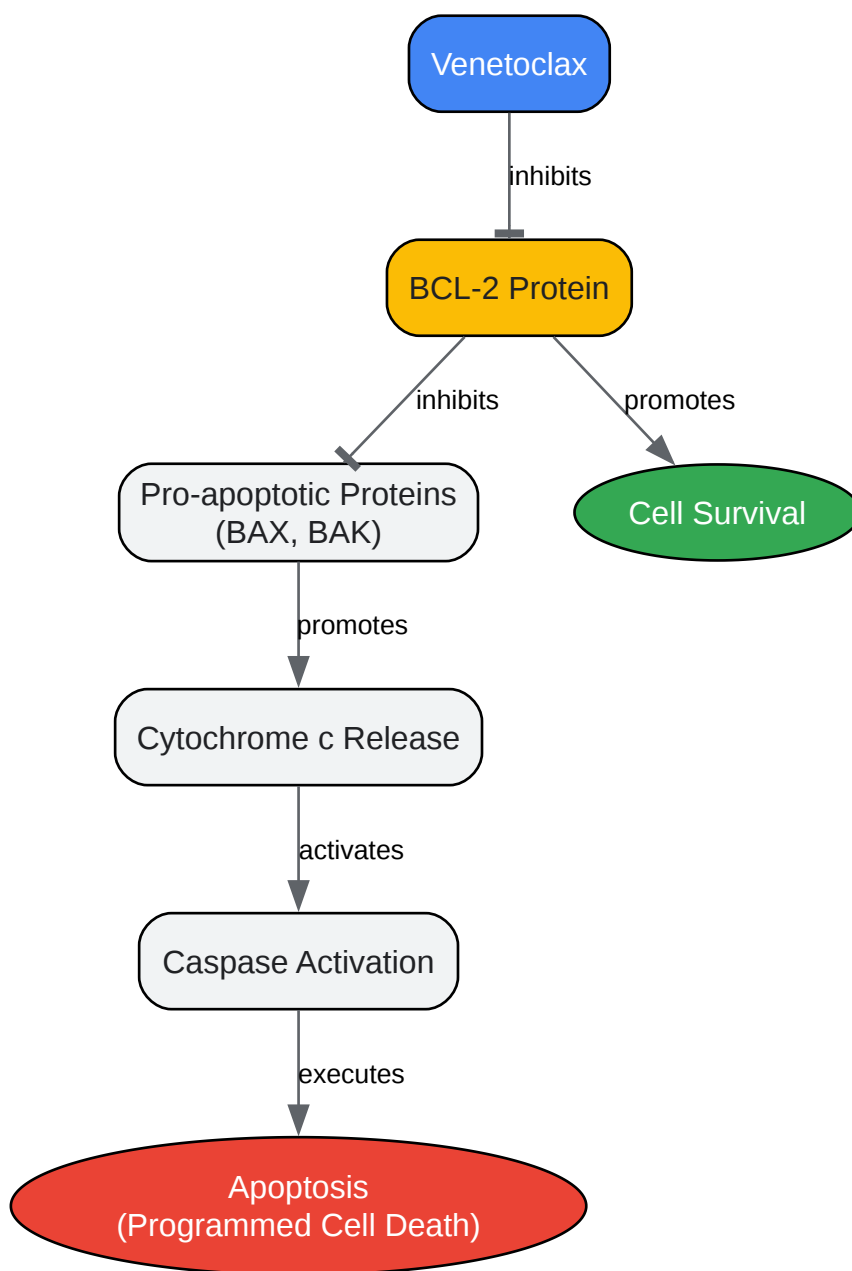
- Accurately weigh approximately 5-10 mg of **Venetoclax N-oxide**.
- Dissolve the sample in approximately 0.6 mL of DMSO-d₆.
- Vortex the sample until fully dissolved.
- Transfer the solution to a 5 mm NMR tube.
- Acquire ¹H and ¹³C NMR spectra on a suitable NMR spectrometer (e.g., 400 MHz or higher).
- For ¹H NMR, typical parameters include a 30° pulse angle, a 2-second relaxation delay, and 16-32 scans.
- For ¹³C NMR, typical parameters include a 30° pulse angle, a 2-second relaxation delay, and a sufficient number of scans to achieve an adequate signal-to-noise ratio (e.g., 1024 or more).
- Process the spectra using appropriate software, including Fourier transformation, phase correction, and baseline correction.

Mandatory Visualizations



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Caption: Experimental workflow for the synthesis and NMR characterization of **Venetoclax N-oxide**.



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Caption: Simplified signaling pathway showing the mechanism of action of Venetoclax as a BCL-2 inhibitor.

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References

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